

Essential Safety and Operational Guide for 1-Bromononane-d4

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Compound of Interest

Compound Name: 1-Bromononane-d4

Cat. No.: B12390600

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromononane-d4** in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

I. Quantitative Data Summary

The following table summarizes the key physical and chemical properties of 1-Bromononane and its deuterated isotopologues. These values are critical for safe handling and storage.

Property	Value
Molecular Formula	C ₉ D ₄ H ₁₅ Br
Molecular Weight	211.18 g/mol [1] [2]
Boiling Point	201 °C (lit.) [3]
Density	1.11 g/mL at 25 °C (lit.) [3]
Flash Point	90.0 °C (194.0 °F)
Storage Class	Combustible liquids

II. Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The deuterated form of 1-Bromononane does not significantly alter its chemical hazards compared to the non-deuterated counterpart.

- **Eye Protection:** Safety glasses with side shields or tightly fitting safety goggles must be worn at all times. A face shield is recommended when there is a risk of splashing.
- **Hand Protection:** Chemical-resistant gloves such as nitrile or neoprene are recommended. Gloves must be inspected for integrity before each use and disposed of properly after handling.
- **Body Protection:** A flame-retardant laboratory coat should be worn and fully buttoned. For larger quantities or situations with a higher risk of splashing, a chemical-resistant apron or impervious clothing should be used.
- **Respiratory Protection:** All handling of **1-Bromononane-d4** should be conducted in a certified chemical fume hood to minimize the inhalation of vapors.

III. Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for minimizing exposure and preventing accidents.

1. Preparation:

- Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
- Verify that all necessary PPE is available and in good condition.
- Locate the nearest eyewash station and safety shower before commencing work.
- Have appropriate spill containment materials readily accessible.

2. Handling:

- Dispense the required amount of **1-Bromononane-d4** carefully within the fume hood.
- Keep the container tightly closed when not in use.
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, and open flames as it is a combustible liquid.

3. Post-Handling:

- Thoroughly wash hands with soap and water after handling, even if gloves were worn.
- Clean all contaminated surfaces within the fume hood.
- Properly remove and dispose of contaminated gloves and any other disposable PPE.

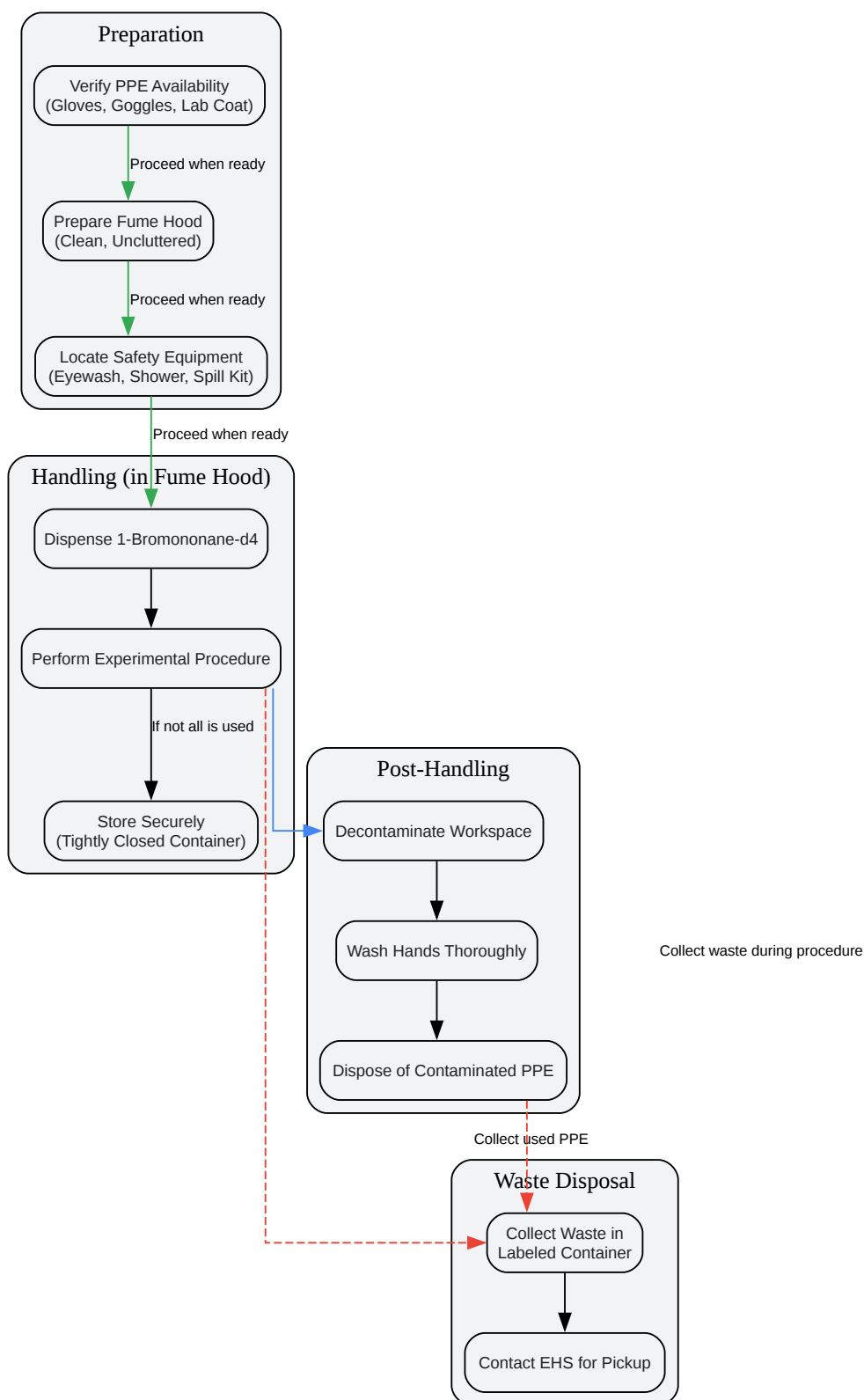
IV. Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste **1-Bromononane-d4** and any contaminated materials (e.g., pipette tips, absorbent paper) in a designated, properly labeled, and chemically compatible hazardous waste container.
- **Container Management:** Ensure the waste container is sealed and stored in a cool, dry, and well-ventilated area, away from incompatible substances.
- **Professional Disposal:** The disposal of **1-Bromononane-d4** must be handled by a licensed professional waste disposal service. Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal. Do not discharge into the environment.

V. Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-Bromononane-d4**.



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Caption: Safe handling workflow for **1-Bromononane-d4**.

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References

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